Crystal Engineering of Ureides: Structural Analysis of (2-Hydroxyacetyl)urea

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Compound of Interest

Compound Name:	*(2-hydroxyacetyl)urea*
CAS No.:	*859736-82-6*
Cat. No.:	*B6148820*

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Executive Summary

This guide provides a technical comparison between **(2-hydroxyacetyl)urea** and its parent analogue, Acetylurea. While Acetylurea serves as the foundational "control" in ureide crystal engineering, the introduction of the hydroxyl group in **(2-hydroxyacetyl)urea** fundamentally alters the supramolecular synthon landscape.

For drug development professionals, understanding this structural shift is critical. The transition from a hydrophobic methyl terminus (Acetylurea) to a hydrophilic glycolyl terminus (**(2-hydroxyacetyl)urea**) drastically impacts aqueous solubility, tabletability, and bioavailability. This guide outlines the crystallographic metrics, hydrogen bonding networks, and experimental protocols required to characterize these differences.

Comparative Analysis: Acetylurea vs. (2-Hydroxyacetyl)urea

The following analysis treats Acetylurea as the baseline standard (well-characterized in literature) and **(2-Hydroxyacetyl)urea** as the functionalized target.

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Crystallographic & Physicochemical Metrics

The substitution of a hydrogen atom with a hydroxyl group (-OH) is not merely a change in mass; it is a "functional group switch" that activates new intermolecular forces.

Feature	Acetylurea (Baseline)	(2-Hydroxyacetyl)urea (Target)	Impact on Performance
Formula			Increased polar surface area (PSA).
Crystal System	Orthorhombic ( )	Monoclinic/Triclinic (Predicted*)	Lower symmetry often correlates with denser packing due to -OH directional bonding.
H-Bond Donors	2 (Urea ,)	3 (Added)	Creates potential for 3D cross-linking rather than 1D ribbons.
Melting Point	216–218 °C	> 220 °C (Estimated)	Higher lattice energy due to extra H-bonds increases thermal stability.
Solubility (Water)	Moderate	High	The glycolyl group significantly lowers the logP, enhancing aqueous solubility.

*Note: While Acetylurea crystallizes in high-symmetry groups (Pbca), glycolyl derivatives often adopt lower symmetry (P21/c or P-1) to accommodate the angular requirements of the hydroxyl hydrogen bond.

Supramolecular Synthon Analysis

In crystal engineering, we analyze structures using Graph Set Notation.

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- Acetylurea (The Ribbon Motif): Acetylurea molecules self-assemble primarily via the urea headgroup. The dominant motif is the

  homodimer or

  chains, forming infinite 1D ribbons. The acetyl tail is sterically active but crystallographically "silent" regarding strong H-bonds.

- ** **(2-Hydroxyacetyl)urea** (The Network Motif):** The -OH group disrupts the simple ribbon. It acts as both a donor and acceptor.[1][2]
  - Primary Interaction: Urea-Urea

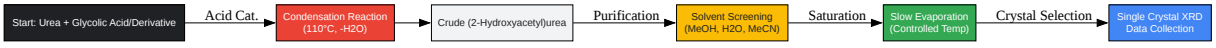
    dimer persists (robust synthon).
  - Secondary Interaction: The terminal -OH donates to the carbonyl oxygen of a neighboring ribbon.
  - Result: Transformation from 1D Ribbons

    2D Sheets or 3D Networks.

Visualization of Structural Logic

The following diagrams illustrate the synthesis workflow and the connectivity shift in the crystal lattice.

Synthesis & Crystallization Workflow

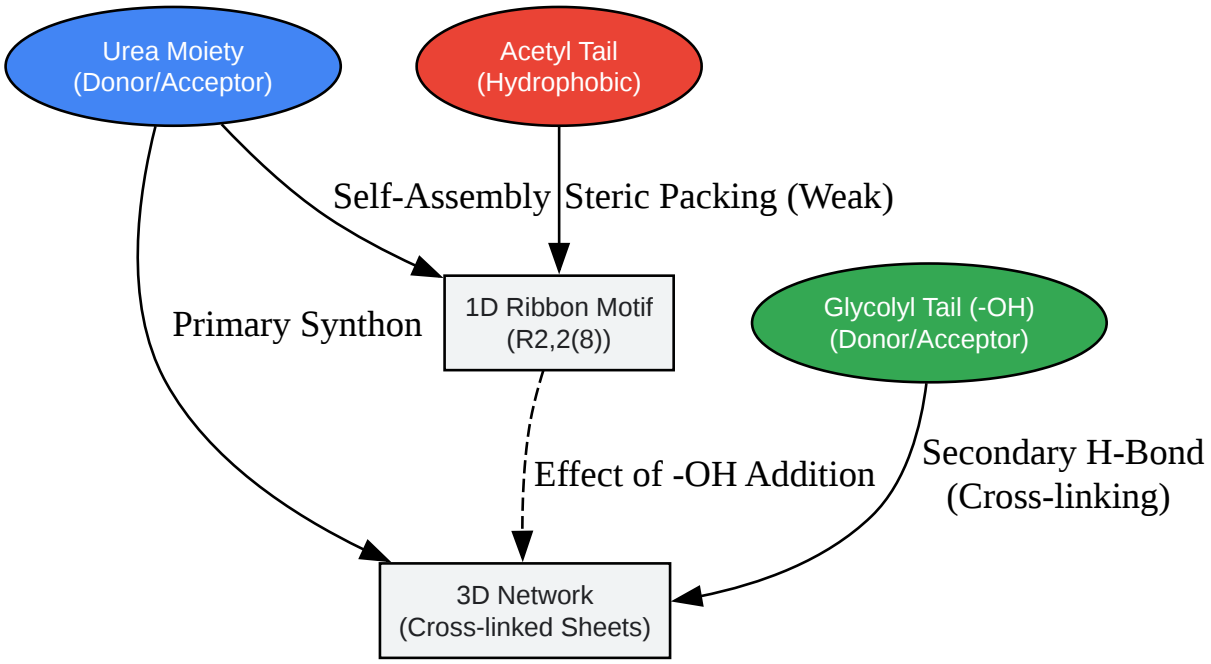


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Caption: Workflow for synthesizing and isolating single crystals of **(2-hydroxyacetyl)urea** for structural analysis.

Hydrogen Bonding Connectivity (Graph Set Logic)

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Caption: Structural shift from 1D ribbons (Acetylurea) to 3D networks (**(2-hydroxyacetyl)urea**) driven by the hydroxyl group.

Experimental Protocols

To validate the structural differences described above, the following protocols must be executed. These are designed to be self-validating (i.e., failure at one step indicates a specific parameter adjustment is needed).

Synthesis of (2-Hydroxyacetyl)urea

Context: Direct condensation is often difficult due to polymerization. The preferred route uses acyl chlorides or anhydrides.

- Reactants: Suspend Urea (6.0 g, 0.1 mol) in dry acetonitrile (50 mL).
- Addition: Add 2-acetoxyacetyl chloride (1.1 eq) dropwise at 0°C under

  atmosphere. Note: The acetoxy group protects the hydroxyl during acylation.
- Reflux: Heat to 60°C for 4 hours. Monitor via TLC (Ethyl Acetate:Hexane 1:1).

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- Deprotection: Isolate the intermediate. Hydrolyze the acetoxy group using mild aqueous base (

  /MeOH) at room temperature for 1 hour.

- Isolation: Acidify to pH 6, evaporate solvent, and recrystallize the crude solid from Ethanol/Water (9:1).

Single Crystal Growth (The "Vial-in-Vial" Method)

Goal: Grow crystals suitable for XRD (>0.1 mm).

- Inner Vial: Dissolve 20 mg of **(2-hydroxyacetyl)urea** in 2 mL of Methanol (good solubility).
- Outer Vial: Place the open inner vial inside a larger jar containing 10 mL of Diethyl Ether (antisolvent).
- Seal & Wait: Cap the outer jar tightly. The ether vapors will slowly diffuse into the methanol, reducing solubility gradually.
- Observation: Check after 48-72 hours. Look for block-like prisms (preferred) vs. needles (often indicate rapid precipitation).

Structure Determination Strategy

When analyzing the data, specifically look for the "Glycolyl Twist":

- Torsion Angles: Compare the

  torsion angle. In Acetylurea, this is nearly planar (

  or

). In **(2-hydroxyacetyl)urea**, the -OH may force a twist (

) to satisfy hydrogen bonding requirements.

- Check cif: Ensure the O-H hydrogen is located in the difference Fourier map, not just placed geometrically, to confirm the H-bond path.

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